

Personal protective equipment for handling L-Valine-13C5,15N

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Compound of Interest

Compound Name: L-Valine-13C5,15N

Cat. No.: B136322

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Essential Safety and Handling Guide for L-Valine-13C5,15N

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Valine-13C5,15N**. The following procedures ensure safe operational handling and disposal of this stable isotope-labeled amino acid.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **L-Valine-13C5,15N**, the following personal protective equipment is recommended.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields to protect against splashes.
Hand Protection	Protective Gloves	Impervious gloves are recommended. Inspect gloves prior to use.
Body Protection	Impervious Clothing	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Suitable Respirator	A dust mask (type N95 or equivalent) should be used if ventilation is inadequate or if handling generates dust.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **L-Valine-13C5,15N** and to prevent contamination or accidental exposure.

Handling:

- Avoid inhalation of dust and contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Use in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling and before breaks.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory where this substance is handled.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)

- Protect from direct sunlight and sources of ignition.^[1]
- Recommended storage temperature is -20°C for powder form and -80°C when in solvent.^[1]
Some suppliers may recommend room temperature storage; always refer to the supplier-specific storage conditions.^{[3][4]}

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue to rinse for at least 15 minutes. Seek prompt medical attention. ^{[1][2]}
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention. ^{[1][2]}
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^[2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. ^{[1][2]}

Accidental Release Measures: In the event of a spill, follow these steps to ensure safe containment and cleanup:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.

- Personal Protection: Wear full personal protective equipment, including respiratory protection.^[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid dispersal of dust into the air.
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.^[3]
 - For solutions, absorb with an inert, non-combustible material such as diatomite or universal binders.^[1]
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.^[1]
- Disposal: Dispose of the contaminated material in accordance with approved waste disposal procedures.^[1]

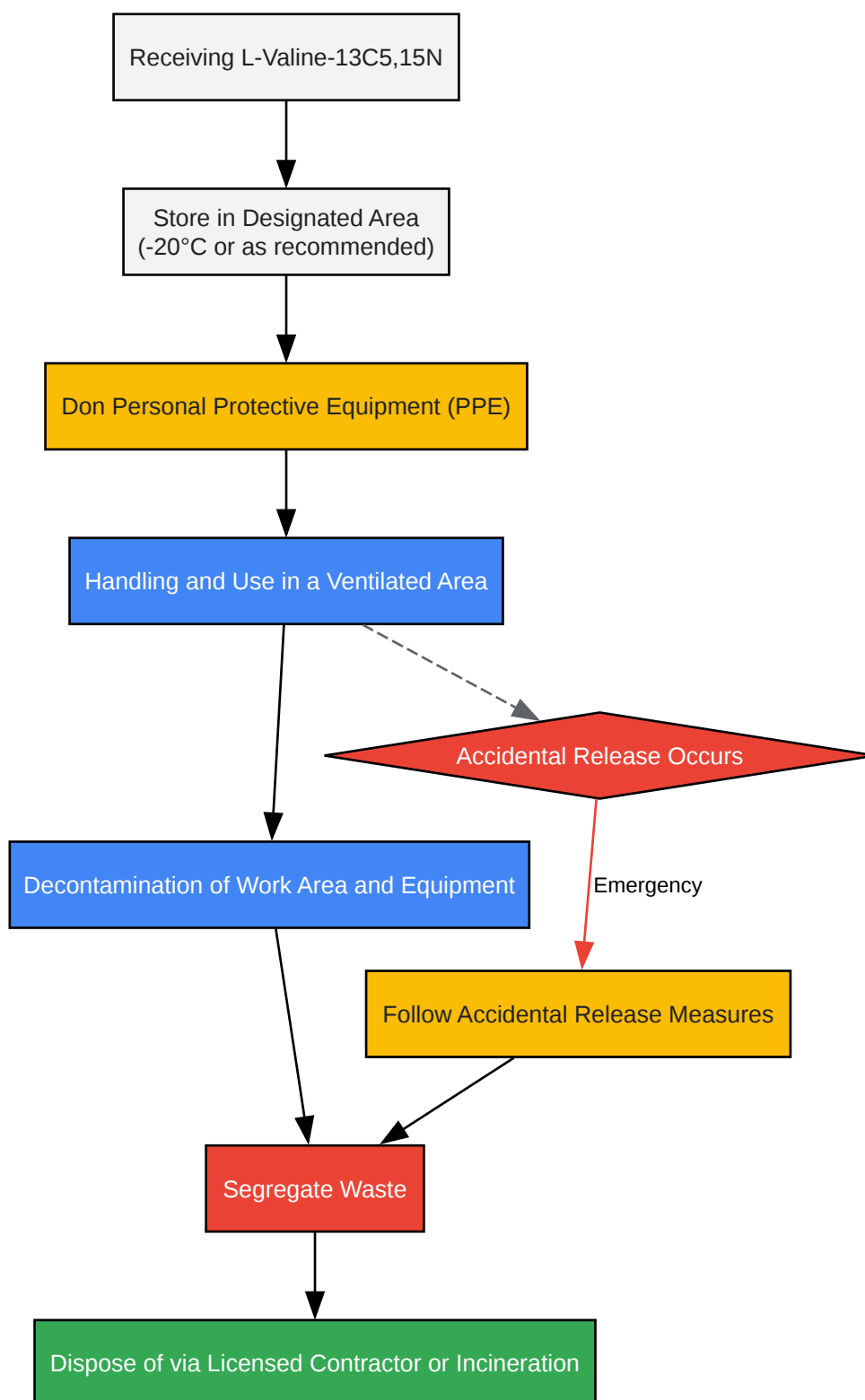
Disposal Plan

Dispose of **L-Valine-13C5,15N** and its containers in accordance with local, state, and federal regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.^[3]
- Combustible Solvent Disposal: The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.^[3]
- Containers: Handle uncleaned containers as you would the product itself. Do not mix with other waste.

Workflow for Handling and Disposal

The following diagram illustrates the key steps in the operational workflow for **L-Valine-13C5,15N**, from receipt of the material to its final disposal.



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